

A Comparative Guide to the Synthetic Routes of ¹³C-Labeled Meldrum's Acid

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Compound of Interest

Compound Name: Meldrum's acid-¹³C₃

Cat. No.: B15622392

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled compounds is crucial for a variety of applications, including mechanistic studies and metabolic tracking. Meldrum's acid, a versatile reagent in organic synthesis, is often required in its ¹³C-labeled form. This guide provides a comparative analysis of the primary synthetic routes to ¹³C-labeled Meldrum's acid, presenting experimental data, detailed protocols, and pathway visualizations to aid in the selection of the most suitable method.

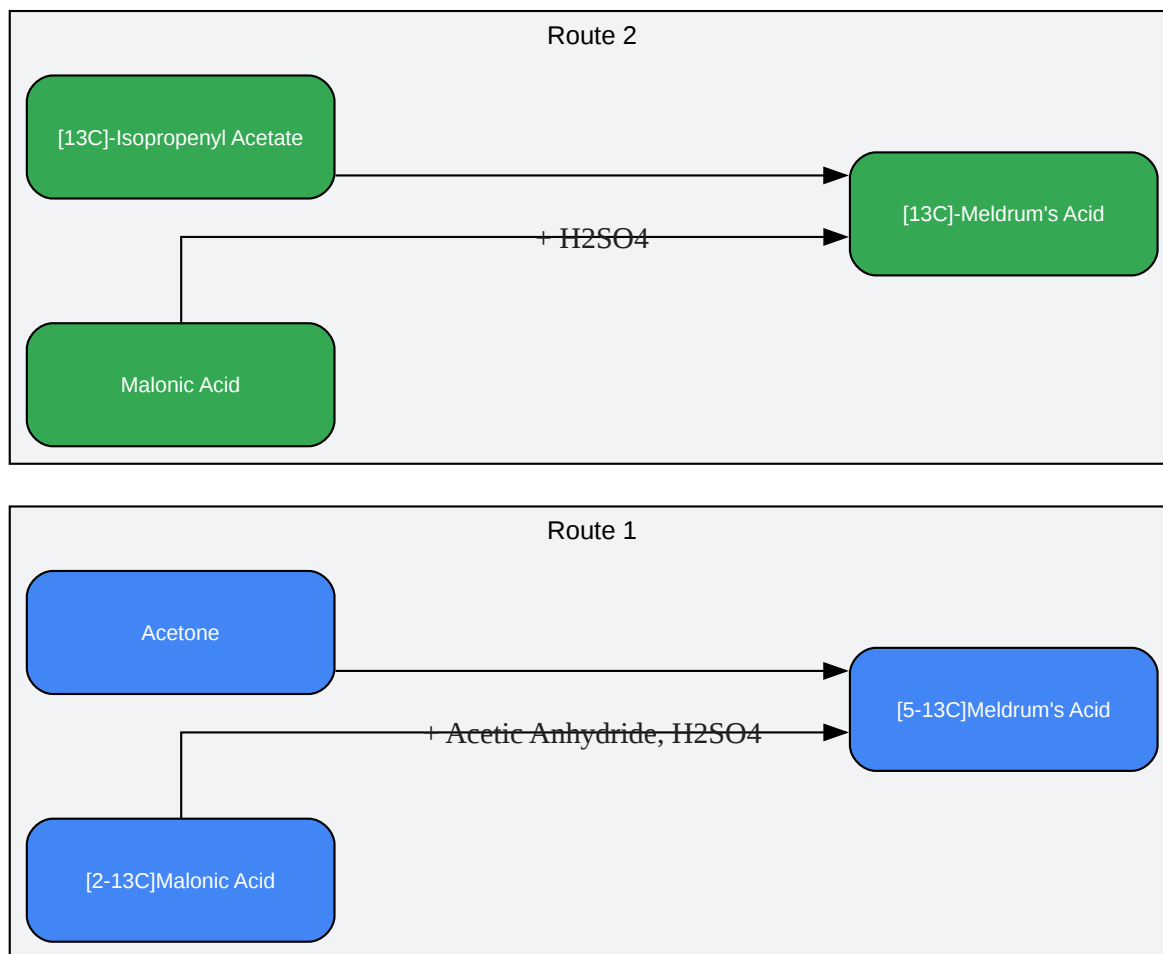
Comparison of Synthetic Routes

The synthesis of ¹³C-labeled Meldrum's acid primarily relies on the incorporation of ¹³C-labeled precursors. The two main strategies involve the condensation of a labeled malonic acid derivative with acetone or an acetone equivalent.

Parameter	Route 1: From ^{13}C -Labeled Malonic Acid and Acetone	Route 2: From Malonic Acid and ^{13}C -Labeled Isopropenyl Acetate
^{13}C Precursor	[2- ^{13}C]Malonic acid	[1,2,3- $^{13}\text{C}_3$]Isopropenyl acetate (hypothetical for $^{13}\text{C}_3$ labeling)
Key Reagents	Acetone, Acetic Anhydride, Sulfuric Acid	Malonic acid, Sulfuric Acid
Reported Yield	70-91% ^[1]	Not explicitly reported for labeled version, but the unlabeled synthesis is well-established. ^[2]
Advantages	Well-documented for isotopic labeling. ^[1] High yields have been reported. ^[1]	Potentially a more direct route if the labeled isopropenyl acetate is available.
Disadvantages	Requires handling of potent acid (sulfuric acid) and anhydride.	Availability and cost of multiply-labeled isopropenyl acetate may be prohibitive.

Synthetic Pathways and Logical Relationships

The synthesis of Meldrum's acid and its labeled analogues can be visualized as a condensation reaction forming a six-membered heterocyclic ring.



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References

- 1. researchgate.net [researchgate.net]
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